

5-Bromo-2'-chloro-2-hydroxybenzophenone

physical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromo-2'-chloro-2-hydroxybenzophenone

CAS No.: 332104-54-8

Cat. No.: B1298630

[Get Quote](#)

Technical Guide: 5-Bromo-2'-chloro-2-hydroxybenzophenone

Physical Properties, Characterization & Critical Process Parameters

Executive Summary

5-Bromo-2'-chloro-2-hydroxybenzophenone is a halogenated diaryl ketone serving as a critical scaffold in the synthesis of SGLT2 inhibitors (e.g., Dapagliflozin analogs) and other aryl-C-glycoside therapeutics.[1][2] Its structural uniqueness lies in the ortho-hydroxy motif, which facilitates strong intramolecular hydrogen bonding with the carbonyl oxygen.[2] This interaction significantly influences its solubility profile, melting point behavior, and stability, making it a distinct entity from its non-hydroxylated precursors.

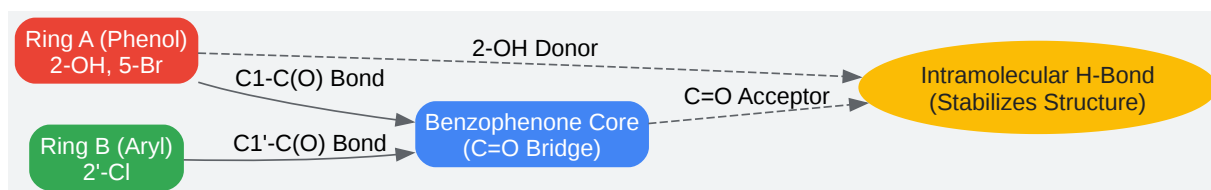
This guide provides a definitive reference for the compound's physicochemical attributes, establishing the "Gold Standard" for purity assessment in drug development workflows.

Chemical Identity & Structural Characterization

Attribute	Detail
IUPAC Name	(5-Bromo-2-hydroxyphenyl)(2-chlorophenyl)methanone
Common Name	5-Bromo-2'-chloro-2-hydroxybenzophenone
CAS Registry Number	332104-54-8
Molecular Formula	C ₁₃ H ₈ BrClO ₂
Molecular Weight	311.56 g/mol
SMILES	Oc1ccc(Br)cc1C(=O)c2ccccc2Cl
InChI Key	JTYCQJZUXZTAEK-UHFFFAOYSA-N
Structural Class	Halogenated Benzophenone / Phenolic Ketone

Structural Visualization

The following diagram illustrates the core connectivity and the critical intramolecular hydrogen bond (O-H...O=C) that stabilizes the molecule and reduces its polarity relative to open conformers.[2]



[Click to download full resolution via product page](#)

Figure 1: Structural topology highlighting the intramolecular hydrogen bond responsible for the compound's distinct solubility and melting point.

Physical & Thermodynamic Properties[1][2]

The following data represents the expected values for high-purity (>98%) material. Deviations from these ranges often indicate the presence of regioisomers (e.g., 3-bromo isomers) or residual solvent.^{[1][2]}

Core Physical Constants

Property	Value / Range	Condition / Note
Physical State	Crystalline Solid	Powder or needles (recrystallized)
Color	Light Yellow to Yellow	Darkens upon oxidation/light exposure
Melting Point (MP)	97 – 98 °C	Sharp range indicates high purity
Boiling Point (Predicted)	~415 °C	At 760 mmHg (Decomposes before BP)
Density (Predicted)	1.68 ± 0.1 g/cm ³	High density due to Br/Cl atoms
Flash Point	>200 °C	Non-volatile solid
Vapor Pressure	< 0.01 mmHg	At 25 °C (Negligible volatility)

Solubility & Partitioning

The LogP (Octanol/Water) is estimated at 4.8, classifying this compound as highly lipophilic.^[2]

Solvent	Solubility Rating	Application Relevance
Water	Insoluble (< 0.1 mg/mL)	Requires surfactant for aqueous assays
Dichloromethane (DCM)	Excellent (> 100 mg/mL)	Preferred extraction solvent
DMSO	High (> 50 mg/mL)	Standard for biological stock solutions
Ethanol / Methanol	Moderate to High	Good for recrystallization (hot)
Toluene	Moderate	Used in synthesis/workup

Spectral Analysis & Identification

For researchers verifying synthesized or purchased material, the following spectral features are diagnostic.

Proton NMR (^1H -NMR) – 400 MHz, DMSO- d_6

- δ 10.5–11.0 ppm (s, 1H): Phenolic -OH.[1][2] Typically sharp and downfield due to the intramolecular hydrogen bond with the ketone carbonyl.[2]
- δ 7.3–7.8 ppm (m, 7H): Aromatic region.[1][2]
 - Ring A (Phenol): Look for the specific coupling pattern of the 1,2,5-substitution.[1] The proton ortho to the bromine and meta to the OH often appears as a doublet of doublets.
 - Ring B (2-Cl-Phenyl): Multiplet characteristic of ortho-substituted benzene.[1][2]

Infrared Spectroscopy (FT-IR)

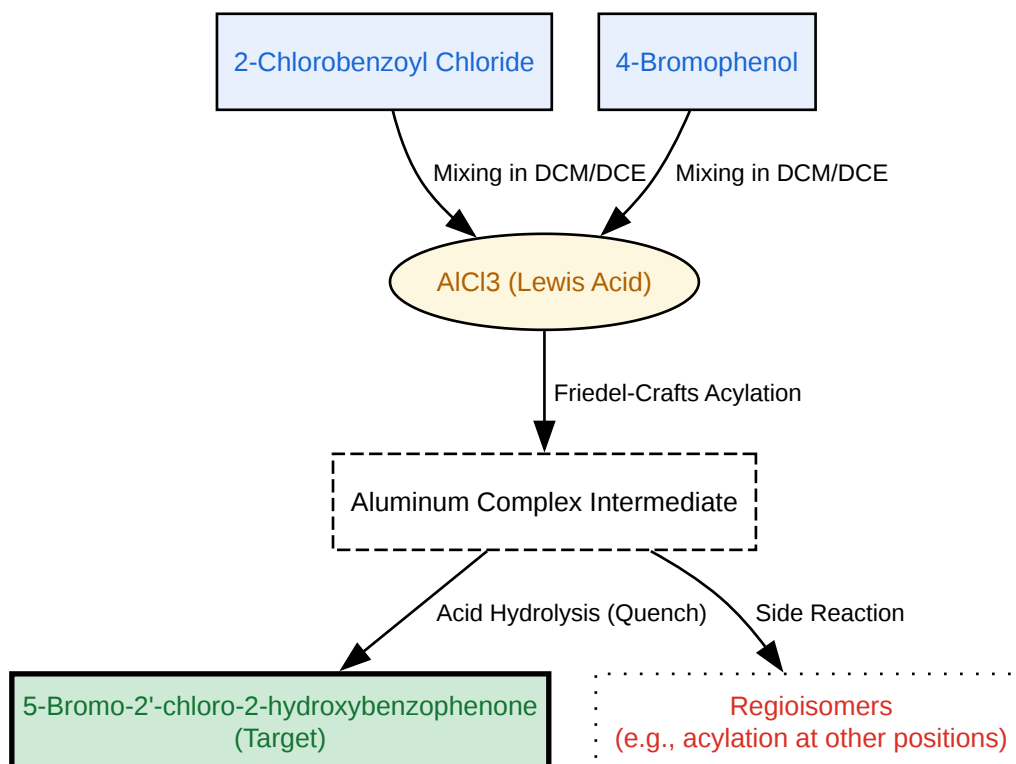
- 3200–3400 cm^{-1} : Broad -OH stretch (weakened/shifted by H-bonding).[1][2]
- 1630–1650 cm^{-1} : C=O[1][2] (Ketone) stretch.[1][2] This value is lower than typical benzophenones ($\sim 1660 \text{ cm}^{-1}$) due to conjugation and the intramolecular H-bond.[1][2]
- ~ 600 –800 cm^{-1} : C-Cl and C-Br stretching vibrations (fingerprint region).[1][2]

Synthesis & Purification Context

Understanding the synthesis aids in identifying potential impurities.[2] The standard route involves a Friedel-Crafts Acylation.[1][2][3]

Synthetic Pathway

- Reagents: 2-Chlorobenzoyl chloride + 4-Bromophenol.[1][2]
- Catalyst: Aluminum Chloride (AlCl_3) or Titanium Tetrachloride (TiCl_4).[1][2]
- Mechanism: The acyl group attacks the ortho position of the phenol (directed by the -OH group) to form the benzophenone bridge.



[Click to download full resolution via product page](#)

Figure 2: Synthesis workflow highlighting the origin of the target compound and potential isomeric impurities.

Purification Protocol (Recrystallization)

To achieve the melting point of 97–98°C, follow this purification strategy:

- Solvent System: Ethanol/Water (9:[1][2]1) or pure Methanol.[1][2]
- Procedure: Dissolve crude solid in boiling ethanol. Add water dropwise until turbidity just persists.[1][2] Cool slowly to 4°C.
- Critical Check: If MP is < 95°C, significant isomeric impurities (likely 3-bromo isomers) are present.[1][2]

Handling, Stability & Safety (SDS Summary)

Hazard Identification (GHS)[1][2]

- Signal Word:WARNING
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Storage & Stability

- Storage: Store at 2–8°C (Refrigerated) under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or hydrolysis over long periods.
- Light Sensitivity: Mildly photosensitive; store in amber vials.[1][2]
- Shelf Life: >2 years if stored properly in desiccated conditions.[1][2]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 689068, **5-Bromo-2'-chloro-2-hydroxybenzophenone**. Retrieved from [\[Link\]](#)
- Indofine Chemical Company.Product Catalog: **5-BROMO-2'-CHLORO-2-HYDROXYBENZOPHENONE** (Cat No. 19-164).[1][2] Retrieved from [\[Link\]](#)

- Gaikwad, S. V., et al. (2015). Chemoselective C-Benzoylation of Phenols using AlCl₃ under Solvent-Free Conditions. Semantic Scholar. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier: **5-Bromo-2'-chloro-2-hydroxybenzophenone** (EC 624-814-6). [\[1\]](#)[\[2\]](#) Retrieved from [\[Link\]](#)[\[1\]](#)[\[2\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Bromo-2'-chloro-2-hydroxybenzophenone | C₁₃H₈BrClO₂ | CID 689068 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 5-Bromo-2'-chloro-2-aminobenzophenone | C₁₃H₉BrClNO | CID 162923 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. CN111099975A - Preparation method of 5-bromo-2-chloro-4'-ethoxy benzophenone - Google Patents [\[patents.google.com\]](https://patents.google.com)
- To cite this document: BenchChem. [5-Bromo-2'-chloro-2-hydroxybenzophenone physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1298630/docs#5-bromo-2-chloro-2-hydroxybenzophenone-physical-properties\]](https://www.benchchem.com/product/b1298630/docs#5-bromo-2-chloro-2-hydroxybenzophenone-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)